

Personal protective equipment for handling 4-Aminobenzoyl chloride

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Compound of Interest

Compound Name: 4-Aminobenzoyl chloride

Cat. No.: B098679

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Essential Guide to Handling 4-Aminobenzoyl Chloride

This document provides immediate safety, handling, and disposal protocols for **4-Aminobenzoyl chloride**, designed for researchers, scientists, and drug development professionals. Adherence to these guidelines is critical for ensuring laboratory safety.

Chemical and Physical Properties

A summary of key quantitative data for **4-Aminobenzoyl chloride** is presented below.

Property	Value
Molecular Formula	C ₇ H ₆ ClNO[1][2][3]
Molecular Weight	155.58 g/mol [2][3][4]
Appearance	White to light yellow solid[1]
Melting Point	70 - 74 °C / 158 - 165.2 °F[5][6]
Boiling Point	202 - 205 °C / 395.6 - 401 °F[5][6]
Storage Temperature	Room temperature under inert gas, or 2-8°C for enhanced stability[3][7]

Operational and Safety Protocols

4-Aminobenzoyl chloride is a corrosive and moisture-sensitive compound that can cause severe skin and eye burns.[1][8] It reacts with water to release toxic hydrochloric acid fumes.[1] Strict adherence to the following procedures is mandatory.

Personal Protective Equipment (PPE)

A full complement of PPE is required at all times when handling this chemical.

- **Eye and Face Protection:** Wear chemical safety goggles and a face shield (minimum 8-inch).[8][9] Eye protection must be tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[8][10]
- **Skin Protection:** A complete chemical-resistant suit or lab coat, fully buttoned, is necessary.[9] Use chemical-resistant gloves (e.g., nitrile or neoprene). Inspect gloves before each use and use proper removal technique to avoid skin contact.[9]
- **Respiratory Protection:** All handling of solid and dissolved **4-Aminobenzoyl chloride** must be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors.[1][10] If exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[10]

Handling and Storage Protocol

Preparation and Handling:

- **Work Area Preparation:** Ensure the chemical fume hood is operational and the work area is clean and free of clutter. Post warning signs indicating the hazards of the material being handled.
- **Emergency Equipment:** Confirm that a safety shower and eyewash station are accessible and have been recently tested.[6][10][11]
- **Inert Conditions:** Handle **4-Aminobenzoyl chloride** under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation from moisture and oxidation.[7][12]

- Weighing and Transfer: Conduct all weighing and transfers of the solid compound within the fume hood. Avoid creating dust.[8] Use non-sparking tools.
- Reaction Setup: When setting up reactions, slowly add **4-Aminobenzoyl chloride** to the reaction mixture. Be aware that it can react exothermically.[1]

Storage:

- Store the compound in a tightly sealed, moisture-resistant container.[1]
- Keep the container in a cool, dry, and well-ventilated area designated for corrosive materials.[8][10]
- Store away from incompatible materials such as strong bases, alcohols, and metals.[10]

Emergency and Spill Procedures

In Case of Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[5][8]
- Skin Contact: Immediately wash off with soap and plenty of water for at least 15 minutes while removing all contaminated clothing. Seek immediate medical attention.[8][13]
- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[5][8]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5][8]

Spill Response:

- Evacuate: Immediately evacuate personnel from the spill area.[8][10]
- Ventilate: Ensure the area is well-ventilated, using the fume hood if the spill is contained within it.

- Containment: Wearing full PPE, cover the spill with an inert, dry absorbent material such as sand or vermiculite. Do not use combustible materials or water.[\[10\]](#)[\[11\]](#)
- Collection: Carefully sweep or scoop the absorbed material into a suitable, labeled, and closed container for hazardous waste disposal.[\[8\]](#)[\[10\]](#)
- Decontamination: Clean the spill area thoroughly with a suitable solvent (e.g., isopropanol), followed by soap and water. Collect all cleaning materials as hazardous waste.

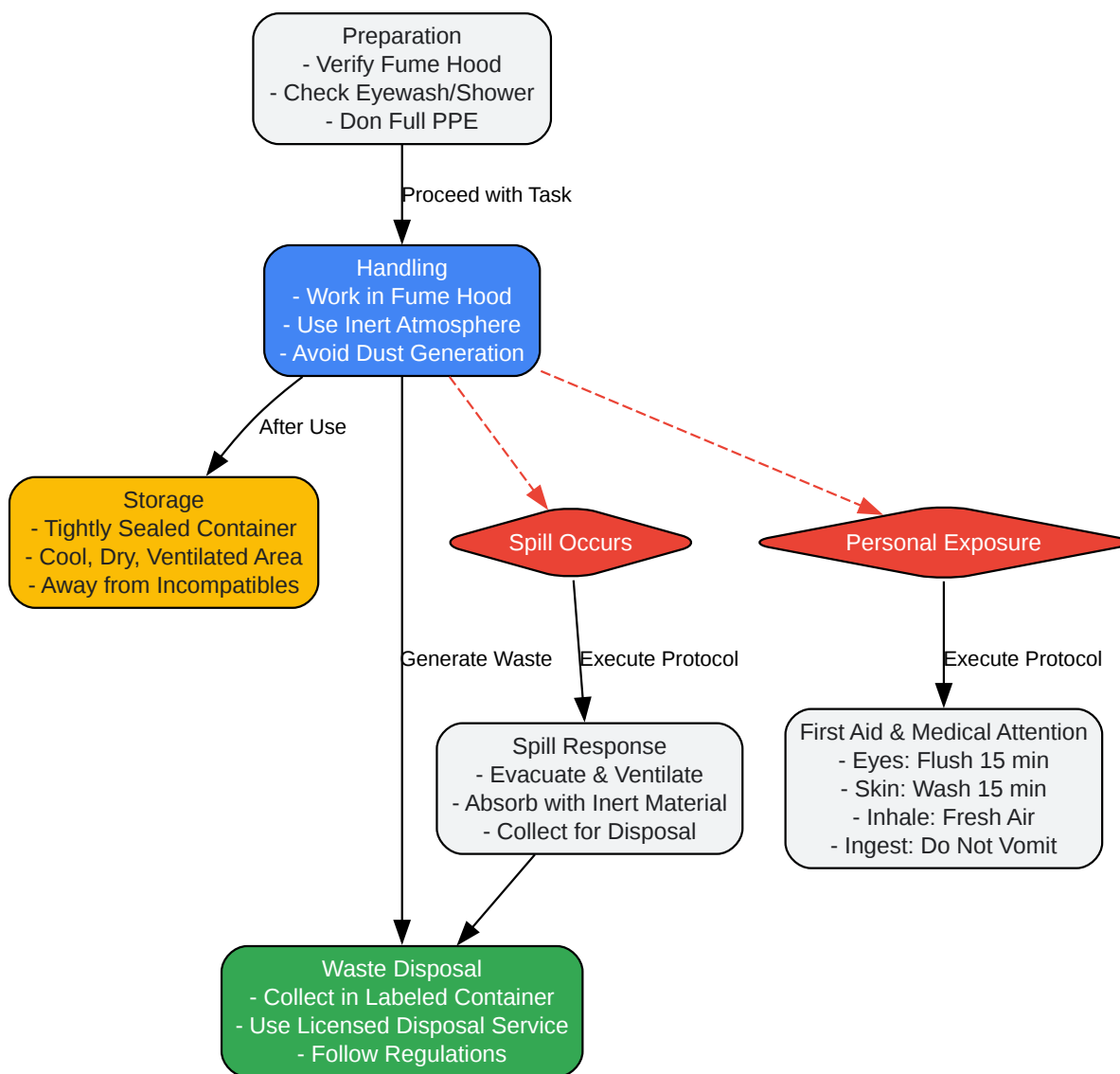
Waste Disposal Plan

All waste containing **4-Aminobenzoyl chloride**, including empty containers, contaminated PPE, and spill cleanup materials, must be treated as hazardous waste.

- Segregation: Collect all waste in designated, clearly labeled, and sealed containers.
- Labeling: Label waste containers with "Hazardous Waste" and list the chemical contents.
- Disposal: Dispose of the waste through a licensed hazardous waste disposal company.[\[8\]](#)[\[9\]](#)
Do not pour waste down the drain.[\[8\]](#)[\[10\]](#) Always follow local, regional, and national regulations for chemical waste disposal.[\[10\]](#)

Process Flowchart

The following diagram illustrates the standard workflow for handling **4-Aminobenzoyl chloride**, including key safety and emergency checkpoints.



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Caption: Workflow for Safe Handling of **4-Aminobenzoyl Chloride**.

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